

Physical appearance and properties of 1,5-Dibromo-2,4-dimethoxybenzene

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Compound of Interest

Compound Name:	1,5-Dibromo-2,4-dimethoxybenzene
Cat. No.:	B1586223

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An In-depth Technical Guide to 1,5-Dibromo-2,4-dimethoxybenzene

Introduction and Overview

1,5-Dibromo-2,4-dimethoxybenzene is a halogenated aromatic compound that serves as a crucial intermediate in the synthesis of various organic molecules. Its structural rigidity and the presence of reactive bromine and activating methoxy groups make it a valuable building block for pharmaceuticals and complex organic structures. This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and applications, tailored for researchers and professionals in the field of drug development and organic synthesis.

- Systematic Name: **1,5-Dibromo-2,4-dimethoxybenzene**
- CAS Number: 24988-36-1
- Molecular Formula: C₈H₈Br₂O₂[\[1\]](#)

Caption: Molecular structure of **1,5-Dibromo-2,4-dimethoxybenzene**.

Physicochemical Properties

The physical characteristics of **1,5-Dibromo-2,4-dimethoxybenzene** are a direct consequence of its molecular structure. The compound is a white, crystalline solid at room temperature. The two bromine atoms significantly increase the molecular weight and contribute to a higher melting point compared to its non-halogenated parent molecule, 1,3-dimethoxybenzene. The methoxy groups, being electron-donating, influence the electronic properties of the benzene ring, impacting its reactivity.

Table 1: Physicochemical Data for **1,5-Dibromo-2,4-dimethoxybenzene**

Property	Value	Source(s)
Molecular Weight	295.96 g/mol	[1]
Melting Point	140-141 °C (413-414 K)	[1]
Appearance	White block-like crystals	[1]
Solubility	Recrystallized from hot ethanol	[1]
Density (calculated)	2.086 g/cm ³	[1]

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of **1,5-Dibromo-2,4-dimethoxybenzene**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show two singlets for the aromatic protons and two singlets for the methoxy group protons, reflecting the symmetry of the molecule.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will display distinct signals for the aromatic carbons (quaternary and protonated) and the methoxy carbons.
- IR (Infrared) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for C-H stretching of the aromatic ring and methyl groups, C-O stretching of the methoxy groups, and C-Br stretching.

- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound, with a characteristic isotopic pattern for two bromine atoms.

Synthesis and Reactivity

Common Synthetic Routes

1,5-Dibromo-2,4-dimethoxybenzene is typically synthesized via the electrophilic bromination of 1,3-dimethoxybenzene. The methoxy groups are ortho-, para-directing and activating, leading to substitution at the 4- and 6-positions (which become the 1- and 5- positions in the product).

Experimental Protocol: Bromination of 1,3-dimethoxybenzene

- Dissolution: Dissolve 1,3-dimethoxybenzene in a suitable solvent such as glacial acetic acid or a chlorinated solvent.
- Bromination: Slowly add a solution of bromine in the same solvent to the reaction mixture at a controlled temperature, typically with cooling to prevent over-bromination and side reactions.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, quench the reaction with a reducing agent (e.g., sodium bisulfite solution) to remove excess bromine.
- Extraction: Extract the product into an organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Wash the organic layer with water and brine, dry over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and concentrate under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent like ethanol to yield pure **1,5-Dibromo-2,4-dimethoxybenzene**.^[1]

Caption: A typical workflow for the synthesis of **1,5-Dibromo-2,4-dimethoxybenzene**.

Key Reactions and Synthetic Utility

The bromine atoms in **1,5-Dibromo-2,4-dimethoxybenzene** are amenable to a variety of cross-coupling reactions, making it a versatile intermediate. These reactions allow for the introduction of carbon-carbon and carbon-heteroatom bonds, paving the way for the synthesis of more complex molecules.

- Suzuki-Miyaura Coupling: Reaction with arylboronic acids in the presence of a palladium catalyst and a base can be used to form biaryl structures.
- Sonogashira Coupling: Palladium-catalyzed coupling with terminal alkynes introduces alkynyl moieties.
- Buchwald-Hartwig Amination: This reaction allows for the formation of C-N bonds by coupling with amines.

Applications in Research and Development

1,5-Dibromo-2,4-dimethoxybenzene is a key intermediate in the synthesis of several important pharmaceutical compounds. Its utility stems from its role as a scaffold onto which other functional groups can be introduced with high regioselectivity.

Notably, it is an important intermediate in the synthesis of the anti-HIV drug Elvitegravir and the anticancer agent Psoralidin.^[1] This highlights its significance in medicinal chemistry and drug discovery pipelines.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions should be taken when handling **1,5-Dibromo-2,4-dimethoxybenzene**.

- Hazards: It may cause skin and eye irritation.^{[2][3]} Inhalation of dust should be avoided.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat.^[4] Work in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place in a tightly sealed container, away from incompatible materials such as strong oxidizing agents.^[5]

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References

- 1. 1,5-Dibromo-2,4-dimethoxybenzene - PMC [pmc.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. 1,4-Dibromo-2,5-dimethoxybenzene | C8H8Br2O2 | CID 231240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. fishersci.com [fishersci.com]
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